

An In-depth Technical Guide to Isobutyl Acetate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isobutyl acetate**, a significant organic solvent and chemical intermediate. The document details its chemical identity, physical and chemical properties, synthesis protocols, applications with a focus on the pharmaceutical industry, and essential safety information.

Chemical Identification

Identifier	Value
CAS Number	110-19-0[1][2]
IUPAC Name	2-methylpropyl acetate[3][4]
Other Names	2-methylpropyl ethanoate, β-methylpropyl acetate[1][3][5]
Molecular Formula	C ₆ H ₁₂ O ₂ [1][4][5]
Molecular Weight	116.16 g/mol [1][4][5]

Physicochemical Properties

Isobutyl acetate is a colorless, flammable liquid with a characteristic fruity odor at low concentrations, reminiscent of banana or apple.[5][6] At higher concentrations, the odor can become unpleasant.[1][3][7] It is slightly soluble in water but miscible with many organic solvents like alcohols, ethers, and hydrocarbons.[5][8]



Table of Physical and Chemical Properties:

Property	Value	Source
Melting Point	-99 °C	[5][7][9]
Boiling Point	118 °C	[5][7]
Density	0.873 g/mL at 25 °C	[5]
Flash Point	18 °C (64.4 °F)	[7][9]
Vapor Pressure	10 mmHg at 12.8 °C	[10]
Lower Explosive Limit (LEL)	1.3%	[11]
Upper Explosive Limit	10.5%	[9]
Water Solubility	Slightly soluble	[5][6][8]

Synthesis of Isobutyl Acetate

The most common industrial method for producing **isobutyl acetate** is through the Fischer esterification of isobutanol (isobutyl alcohol) with acetic acid in the presence of a strong acid catalyst, such as sulfuric acid.[3][12] Another method involves the transesterification of methyl acetate with isobutanol using a catalyst like Amberlyst-15.[13]

This protocol is based on a typical laboratory-scale synthesis of **isobutyl acetate**.

Materials:

- Isobutyl alcohol (23.1 mL)
- Acetic acid (34.5 mL)
- Concentrated sulfuric acid (5.0 mL)
- Saturated sodium hydrogen carbonate solution
- Magnesium sulfate (anhydrous)



Water

Equipment:

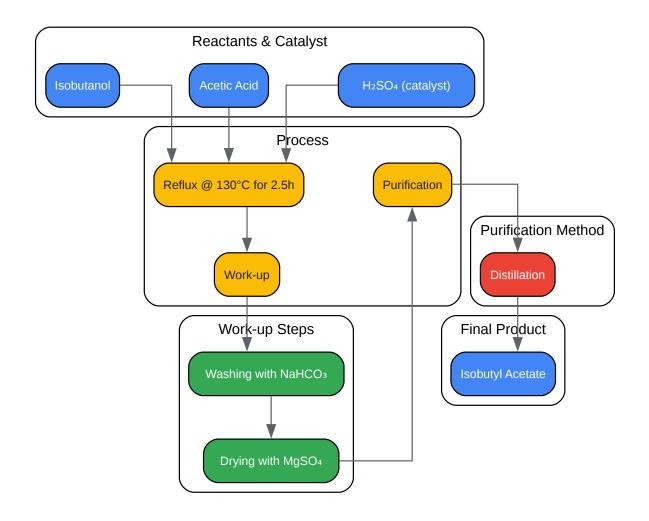
- 250 mL round-bottom flask
- Reflux condenser
- Heating mantle with a stirrer
- Separatory funnel
- Distillation apparatus

Procedure:

- Combine 23.1 mL of isobutyl alcohol, 34.5 mL of acetic acid, and 5.0 mL of concentrated sulfuric acid in a 250 mL round-bottom flask.[12]
- Set up the apparatus for reflux and heat the mixture to reflux (approximately 130°C) with continuous stirring.[12]
- Maintain the reflux for 2.5 hours.[12]
- Cool the reaction mixture to room temperature.[12]
- Transfer the mixture to a separatory funnel and add water until the aqueous phase is twice the volume of the organic phase.[12]
- Shake the funnel to mix the phases and then allow them to separate.[12]
- Drain and discard the lower aqueous phase.[12]
- Wash the organic phase three times with a saturated solution of sodium hydrogen carbonate to neutralize any remaining acid.[12]
- Dry the organic phase over anhydrous magnesium sulfate.[12]



 Decant the dried organic layer and purify it by distillation. Collect the fraction that boils around 110-118°C.[12]



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Caption: Workflow for the synthesis of **isobutyl acetate** via Fischer esterification.

Applications in Research and Drug Development

Isobutyl acetate's favorable properties, such as its good solvency, moderate evaporation rate, and pleasant odor, make it a versatile compound in various industrial and research settings.[5] [6]



- Solvent: It is widely used as a solvent for lacquers, nitrocellulose, resins, and adhesives.[3]
 [5] In the pharmaceutical industry, it serves as a solvent and extraction agent.[5][14] For instance, it can be used in the extraction of penicillin and as a solvent for drug intermediates and in the formulation of ointments and creams.[5][14]
- Flavoring Agent: Due to its fruity aroma, **isobutyl acetate** is utilized as a synthetic flavoring agent in food products and as a fragrance component in perfumes and cosmetics.[5][14]
- Chemical Intermediate: It is a precursor in the synthesis of other organic compounds.[5]

The Asia Pacific region holds a significant share of the **isobutyl acetate** market, with the pharmaceutical segment being a major driver.[15]

Safety and Toxicology

Isobutyl acetate is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, away from ignition sources.[7][9][16]

Toxicological Data:

Route of Exposure	Species	Value	Source
Oral LD50	Rat	15,400 mg/kg	[9]
Dermal LD50	Rabbit	> 17,400 mg/kg	[9][17]
Inhalation LC50	Rat	23.4 mg/L (4 hours)	[9][17]

Health Effects:

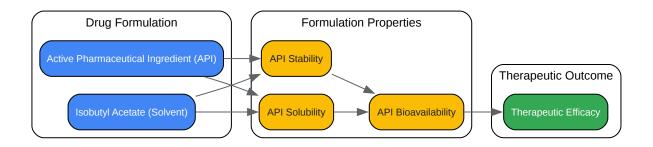
- Inhalation: High concentrations of vapors can irritate the respiratory tract and cause central nervous system depression, leading to symptoms like dizziness, headache, and nausea.[3]
 [7][10][16]
- Skin Contact: Prolonged or repeated contact may cause skin irritation and dermatitis due to its defatting action.[16]
- Eye Contact: The liquid can cause eye irritation.[7]



Appropriate personal protective equipment, including safety goggles, gloves, and respiratory protection, should be used when handling **isobutyl acetate**.[9]

Signaling Pathways and Logical Relationships

While **isobutyl acetate** itself is not directly involved in specific signaling pathways as a signaling molecule, its role as a solvent in drug formulation is crucial for the delivery of active pharmaceutical ingredients (APIs) that do interact with biological pathways. The logical relationship is that the physicochemical properties of **isobutyl acetate** as a solvent can influence the solubility, stability, and bioavailability of an API, thereby indirectly affecting its therapeutic efficacy.



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Caption: Logical relationship of **isobutyl acetate** as a solvent in drug formulation.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Isobutyl Acetate].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b127547#isobutyl-acetate-cas-number-and-iupac-name]

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